Technical Support Center: Nitrosyl Bromide (NOBr) Synthesis

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Compound of Interest

Compound Name:	*Nitrosyl bromide*
CAS No.:	*13444-87-6*
Cat. No.:	*B14713873*

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This technical support guide provides detailed troubleshooting information and frequently asked questions (FAQs) to address common issues, particularly low yields, encountered during the synthesis of **Nitrosyl bromide**.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses specific problems that can lead to unsatisfactory results in your experiment.

Q1: We are experiencing significantly lower yields than expected. What are the most common causes?

Low yields in **Nitrosyl bromide** synthesis are often traced back to several critical factors:

- Product Decomposition: NOBr is thermally and photolytically unstable. It readily decomposes back into nitric oxide (NO) and bromine (Br_2), especially at room temperature and under

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standard pressure.[1][2] At standard temperature and pressure, it is estimated that about 7-9% of NOBr will dissociate.

- Presence of Moisture: **Nitrosyl bromide** reacts quickly with water.[1][3] Any moisture in the reactants or glassware will hydrolyze the product into nitrous acid (HNO_2) and hydrobromic acid (HBr), severely reducing the final yield.[3]

- Incorrect Stoichiometry: The reaction requires a precise 2:1 molar ratio of nitric oxide to bromine ($2NO + Br_2 \rightleftharpoons 2NOBr$).[1] An excess or deficit of either reactant will result in incomplete conversion and lower yields.

- Suboptimal Temperature: The synthesis is a reversible equilibrium reaction.[1] High temperatures can shift the equilibrium towards the reactants (NO and Br_2), thereby decreasing the yield of NOBr. The condensation point is just below room temperature, indicating that lower temperatures are favorable for product stability.[1]

- Inefficient Product Collection: Since NOBr is a gas at room temperature with a boiling point of 14.5 °C, inefficient trapping and condensation during recovery is a common source of product loss.[1]

Q2: The color of our reaction product is not the expected red gas. What does this indicate?

The color of the reaction mixture can provide clues about its composition:

- Dark Chocolate-Brown Appearance: A very dark brown, almost black color, especially in solution, can be indicative of the formation of **Nitrosyl bromide**.[3][4]

- Yellow or Orange Tinge: An excess of unreacted bromine can impart a yellow-orange color to the mixture.

- Brown Gas More Like NO_2: The color of NOBr can be difficult to distinguish from nitrogen dioxide (NO_2) by eye alone, suggesting that instrumental analysis may be necessary for confirmation if contamination is suspected.[3]

Q3: How can we minimize the decomposition of our **Nitrosyl bromide** product?

To prevent the loss of yield due to decomposition, the following measures are critical:

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- Temperature Control: Conduct the synthesis and collection at low temperatures. Using a cold trap (e.g., dry ice/acetone bath at -78°C) is essential for condensing and preserving the gaseous product.
- Exclusion of Light: NOBr is prone to photodissociation.[1] The reaction and storage vessels should be protected from light by using amber glassware or by wrapping the apparatus in aluminum foil.
- Pressure Management: According to Le Châtelier's Principle, decreasing the volume (increasing the pressure) of the system will shift the equilibrium towards the product side, as there are fewer moles of gas (2 moles of NOBr) compared to the reactants (3 moles total).[5]

Q4: What are the key safety precautions when handling **Nitrosyl bromide**?

Nitrosyl bromide and its decomposition products (nitric oxide and bromine) are toxic.[1]

- Always handle the compound in a well-ventilated fume hood.
- Avoid contact with skin and eyes.
- Do not inhale the gases.[1]
- Be aware that it reacts with water, so all equipment must be thoroughly dried.[1][3]

Data Presentation

The following tables summarize key quantitative data for **Nitrosyl bromide** and its synthesis.

Table 1: Physical Properties of **Nitrosyl Bromide**

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Property	Value	Reference
Chemical Formula	NOBr	[1]
Molar Mass	109.910 g/mol	[1]
Appearance	Red gas	[1]
Boiling Point	14.5 °C	[1]
Melting Point	-55.5 °C	[6]

Table 2: Reaction Kinetics and Equilibrium

Parameter	Description	Reference
Reaction Order	Second order in NO, first order in Br_2	[7][8]
Overall Reaction Order	Third order	[1][8]
Equilibrium Constant (Keq)	~171 atm^{-1}	[9]

Experimental Protocol: Synthesis of **Nitrosyl Bromide**

This section details a standard laboratory procedure for the synthesis of NOBr via the direct reaction of nitric oxide and bromine.

Objective: To synthesize **Nitrosyl bromide** with a high yield by controlling reaction conditions.

Materials:

- Nitric oxide (NO) gas (anhydrous)
- Bromine (Br_2) (anhydrous)
- Reaction flask (three-necked, amber glass recommended)

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- Gas inlet tube
- Dry ice/acetone cold trap
- Stirring mechanism (magnetic stirrer and stir bar)
- Inert gas (Nitrogen or Argon) for purging
- Appropriate tubing and connectors, all thoroughly dried

Procedure:

- Apparatus Setup: Assemble the reaction apparatus in a fume hood. The gas inlet tube should extend below the surface of the liquid in the reaction flask. Connect the outlet of the flask to a cold trap cooled to -78°C to collect the NOBr product.
- System Purge: Thoroughly purge the entire system with a dry, inert gas (e.g., Nitrogen) to remove all traces of air and moisture. This is a critical step to prevent hydrolysis of the product.[3]
- Reactant Loading: Carefully charge the reaction flask with a pre-weighed amount of anhydrous bromine. Cool the flask in an ice bath (0°C).
- Initiation of Reaction: Begin slowly bubbling dry nitric oxide gas through the cooled, stirred bromine. The reaction $2NO(g) + Br_2(l) \rightleftharpoons 2NOBr(g)$ is reversible and exothermic.[1] Maintain a slow, steady flow of NO to ensure efficient reaction and avoid carrying unreacted NO into the cold trap.
- Product Collection: The **Nitrosyl bromide** product, which is a gas above 14.5°C, will pass out of the reaction flask and condense in the cold trap as a reddish liquid/solid.[1]
- Completion and Isolation: Continue the addition of NO until the characteristic color of bromine in the reaction flask has been replaced by the dark brown of the product. Once the reaction is complete, stop the NO flow and disconnect the collection flask (still in the cold trap) from the apparatus.

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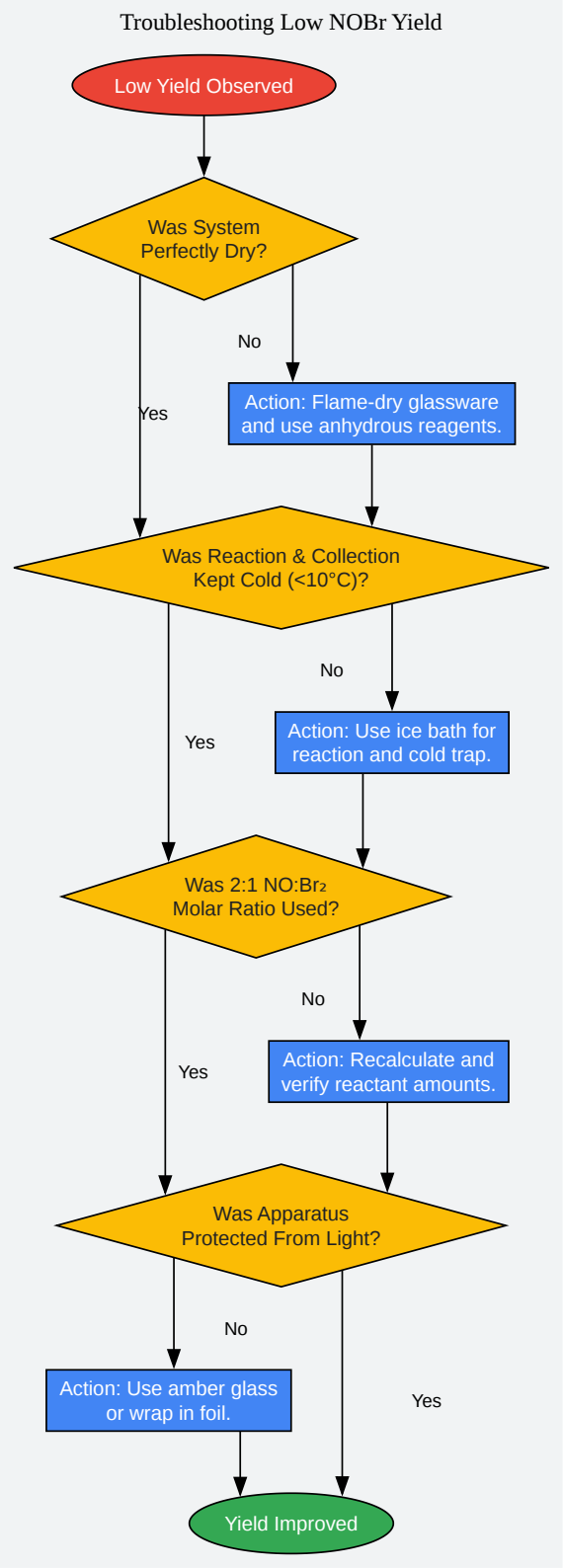
- Purification (Optional): The collected NOBr can be purified further by low-temperature fractional distillation to remove any co-condensed, unreacted bromine.

Mandatory Visualizations

Troubleshooting Workflow for Low NOBr Yield

The following diagram outlines a logical decision-making process for diagnosing and resolving the causes of low yields during **Nitrosyl bromide** synthesis.

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Caption: Logical workflow for troubleshooting low yields in NOBr synthesis.

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